

Viroxocin CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Viroxocin

Cat. No.: B12402442

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Unable to Identify "Viroxocin"

Following a comprehensive search, we have been unable to identify a specific chemical entity or therapeutic agent named "**Viroxocin**."

Our investigation across multiple chemical and biological databases for "**Viroxocin**" did not yield a corresponding CAS (Chemical Abstracts Service) number or a definitive IUPAC (International Union of Pure and Applied Chemistry) name. Searches for synonyms, related chemical structures, and associated research papers were also unsuccessful in identifying a compound with this name.

The initial search results pointed to a compound named "Verrucosin A," which has a defined CAS number and IUPAC name. However, no direct link or synonymy between "**Viroxocin**" and "Verrucosin A" could be established. Further inquiries into the name "**Viroxocin**" did not retrieve any relevant information regarding its biological activity, experimental protocols, or established signaling pathways.

It is possible that "**Viroxocin**" may be a very new or investigational compound not yet widely documented in public databases, a trade name not broadly indexed, or a term used in a highly specific context not accessible through our current search capabilities.

Without a confirmed chemical identity, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental methodologies, and signaling pathway diagrams, as all of this information is contingent on the specific molecular entity in question.

We recommend verifying the spelling and origin of the term "**Viroxocin**" and, if possible, providing any additional context or identifying information that could aid in a more targeted search.

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